

# Technical Support Center: High-Purity Sodium Metal for Sensitive Applications

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Compound of Interest				
Compound Name:	Sodium			
Cat. No.:	B046224	Get Quote		

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with high-purity **sodium** metal.

## **Troubleshooting Guides**

Issue: Inconsistent or Low Vacuum Pressure During Distillation

#### Symptoms:

- The vacuum gauge fails to reach the desired setpoint.
- The evaporation temperature of **sodium** remains high.
- Overall separation efficiency is reduced.

Possible Causes and Solutions:

## Troubleshooting & Optimization

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Possible Cause	Solution	
Leaks in joints or connections.	Perform a leak test using a vacuum leak detector or a soap solution on all joints and connections. Tighten or replace any faulty seals.	
Worn-out or clogged vacuum pump.	Check the vacuum pump oil for contamination and change if necessary. Clean or replace any clogged filters in the pump.	
Contaminated cold trap.	Ensure the cold trap is sufficiently cold and not saturated with condensed volatiles. Clean and dry the cold trap before starting the distillation.	
Degraded O-rings or gaskets.	Inspect all O-rings and gaskets for signs of wear, cracking, or degradation. Replace any damaged seals with new, compatible ones.	

Issue: Low Product Yield After Purification

#### Symptoms:

- The amount of purified **sodium** collected is significantly less than expected.
- The residue remaining after distillation is unusually thick or dark.
- The concentration of the desired active compound is low in subsequent reactions.

Possible Causes and Solutions:

## Troubleshooting & Optimization

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Possible Cause	Solution	
Poor quality or improperly prepared starting material.	Ensure the initial sodium metal is of a suitable grade. Pre-treatment steps like filtration of the molten sodium can help remove suspended impurities before distillation.[1]	
Evaporation temperature is too low.	Optimize the evaporation temperature. For subboiling distillation, the liquid sodium should be heated to a temperature that allows for a reasonable evaporation rate without vigorous boiling.[2][3]	
Flow rate is too fast for the collection system (in continuous processes).	Reduce the feed rate to ensure efficient evaporation and condensation.	
Incorrect condenser placement or temperature.	Ensure the condenser is positioned correctly to maximize the collection of sodium vapor and is maintained at a sufficiently low temperature for efficient condensation.	

Issue: Thermal Degradation of **Sodium** or Equipment

#### Symptoms:

- A burnt smell is emanating from the residue.
- The color of the distilled **sodium** is darker than expected.
- There are signs of corrosion or damage to the distillation apparatus.

Possible Causes and Solutions:



Possible Cause	Solution	
Evaporator temperature is set too high.	Reduce the heating temperature to prevent the decomposition of any thermally sensitive impurities or excessive vaporization rates. Subboiling distillation is a technique that can mitigate this.[2][3]	
Uneven heating or "hot spots" in the heating mantle.	Ensure the heating mantle provides uniform heat distribution. Using a well-stirred molten sodium bath can also help maintain a consistent temperature.	
Incompatible materials of construction.	Verify that all components of the purification apparatus (e.g., stainless steel, Pyrex) are compatible with molten sodium at the operating temperatures.[1][4]	

## Frequently Asked Questions (FAQs)

What are the most common impurities in commercial-grade sodium metal?

Common impurities can include other alkali metals (like potassium and lithium), alkaline earth metals (calcium), and non-metallic elements such as oxygen, carbon, and hydrogen.[5][6] Metallic impurities can also be introduced from corrosion of storage or handling equipment.[6]

What is the purpose of using a "cold trap" in **sodium** purification?

A cold trap is a device used to purify **sodium** by cooling it to a temperature just above its melting point (97.8°C).[4] At this lower temperature, the solubility of impurities like **sodium** oxide and **sodium** hydride decreases significantly, causing them to precipitate out of the molten **sodium**.[4][6] The purified liquid **sodium** can then be separated from the solid impurities.

Is it necessary to handle **sodium** metal under an inert atmosphere?

Yes, it is crucial to handle **sodium** metal under an inert atmosphere, such as argon or nitrogen. [7][8][9] **Sodium** is highly reactive and can react violently with water and moisture in the air.[7]







[8] Handling it under an inert liquid like mineral oil or in a glovebox filled with an inert gas prevents these hazardous reactions.[7]

What are the primary methods for purifying **sodium** metal for sensitive applications?

The main techniques include:

- Distillation: This method separates sodium from impurities with different vapor pressures.[1]
   [10][11] A variation called sub-boiling distillation is used to prevent the formation of fog particles that can carry impurities over with the sodium vapor.[2][3]
- Filtration: This technique removes suspended particles from molten **sodium** using stainless steel filters.[1] It is effective for removing larger particulate matter but not dissolved impurities.[1]
- Chemical Methods: These involve adding other metals or alloys, such as calcium or magnesium, to the molten **sodium**.[1] These additives react with or dissolve impurities, which then precipitate out upon cooling.[1]
- Electrolytic Refining: This process uses a molten salt bath to purify sodium, but it requires a
  more complex setup.[1]

## **Quantitative Data Summary**

The following table summarizes key parameters and outcomes for different **sodium** purification techniques based on available data.



Purification Technique	Process Temperature	Achievable Purity/Impurity Reduction	Key Considerations
Sub-boiling Distillation	240-400°C	Total impurity content less than 0.01%[2][3]	Prevents aerosol formation, leading to higher purity.[2][3]
Chemical Treatment (with Ca/Mg alloy)	500-700°C (dissolving), 120- 200°C (precipitation)	Radioactivity reduced to less than 1/1000th of the initial contaminated sodium. [1]	Effective for removing a wide range of metallic and non-metallic impurities.[1]
Filtration	>130°C	Removes suspended particles larger than the filter mesh size (e.g., 1 µm).[1]	Does not remove dissolved impurities.
Cold Trapping	Just above 97.8°C	Reduces oxygen and hydrogen to their solubility limits at the trap temperature.	Primarily for removing dissolved oxides and hydrides.[4][6]

## **Experimental Protocols**

1. Sub-boiling Distillation of **Sodium** Metal

This protocol is based on the principles described in patent US20150232964A1.[2][3]

Objective: To purify sodium metal by sub-boiling distillation to achieve high purity.

#### Materials:

- Crude **sodium** metal
- Vacuum distillation apparatus (including a distillation kettle, condenser, and collection vessel)
   made of compatible materials (e.g., stainless steel).



- Heating mantle or furnace.
- Vacuum pump.
- High-purity argon gas supply.
- Cooling water source.

#### Procedure:

- Loading: Under an inert atmosphere, place the solid sodium metal into the vacuum distillation kettle.
- Assembly: Assemble the distillation apparatus, ensuring all seals are secure.
- Initial Purge: Evacuate the apparatus and then backfill with high-purity argon. Repeat this process twice to remove any residual air and moisture.
- Liquefaction and Degassing: Heat the sodium to approximately 240-260°C under a vacuum
  of ≤ 10 Pa. This will melt the sodium and allow volatile impurities to be removed by the
  vacuum pump. Hold at this temperature for about 2 hours.
- Distillation: Increase the temperature of the molten **sodium** to 400°C.
- Condensation: Circulate cooling water through the condenser. The surface of the molten sodium will evaporate without boiling, and the sodium vapor will condense on the cold surface of the condenser.
- Collection: The condensed, high-purity **sodium** will solidify on the condenser.
- Shutdown: Once the distillation is complete, turn off the heater and allow the apparatus to cool down under vacuum or an inert atmosphere.
- Recovery: Carefully dismantle the apparatus under an inert atmosphere to recover the purified **sodium** from the condenser.
- 2. Chemical Purification of **Sodium** using Calcium-Magnesium Alloy



This protocol is based on the method described in patent US3854933A.[1]

Objective: To remove a broad range of impurities from **sodium** metal by chemical treatment.

#### Materials:

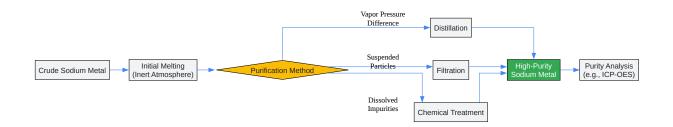
- Contaminated sodium metal.
- Calcium-magnesium alloy.
- High-temperature reaction vessel.
- Slag separator.
- Stainless steel filter (e.g., 1 μm mesh).
- Collection tank.

#### Procedure:

- Melting: Melt the contaminated **sodium** in the reaction vessel under an inert atmosphere.
- Alloy Addition: Heat the molten sodium to 500-700°C and dissolve the calcium-magnesium alloy in it. The concentration of the added alloy can be up to 1-8% by weight.
- Reaction: Hold the mixture at this high temperature to allow the impurities to dissolve in or react with the added metals.
- Precipitation: Cool the molten mixture to 120-200°C. This causes the added calcium and magnesium, along with the impurities, to precipitate out of the **sodium**.
- Separation: Pass the cooled mixture through a slag separator maintained at a minimum of 130°C to remove the bulk of the precipitated solids.
- Filtration: Further purify the molten **sodium** by passing it through a stainless steel filter to remove any remaining suspended particles.
- Collection: Collect the purified molten **sodium** in a collection tank.



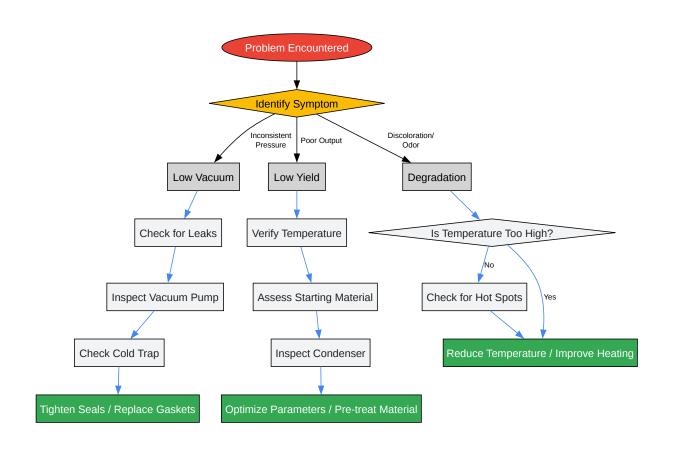
## **Visualizations**



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Caption: General workflow for **sodium** metal purification.





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Caption: Troubleshooting decision tree for **sodium** purification.

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